

Spectroscopic Characterization of 1-butyl-1H-pyrazol-5-amine: A Technical Guide

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Compound of Interest

Compound Name: 1-butyl-1H-pyrazol-5-amine

CAS No.: 3524-17-2

Cat. No.: B1268916

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This technical guide provides an in-depth exploration of the spectroscopic techniques used to characterize the novel heterocyclic amine, **1-butyl-1H-pyrazol-5-amine** (CAS 3524-17-2). Designed for researchers, scientists, and professionals in drug development, this document synthesizes theoretical principles with practical, field-proven methodologies for Nuclear Magnetic Resonance (NMR) spectroscopy, Fourier-Transform Infrared (FT-IR) spectroscopy, and Mass Spectrometry (MS). The aim is to provide a robust framework for the structural elucidation and verification of this and similar pyrazole derivatives.

Introduction to 1-butyl-1H-pyrazol-5-amine

Pyrazole derivatives are a cornerstone in medicinal chemistry, valued for their wide range of biological activities.^[1] The structural characterization of new pyrazole compounds is a critical step in the research and development pipeline, ensuring the identity and purity of synthesized molecules. **1-butyl-1H-pyrazol-5-amine**, with the molecular formula $C_7H_{13}N_3$, is a member of this important class of compounds.^[2] This guide will detail the expected spectroscopic data for this molecule and provide the methodologies to obtain such data.

It is important to note that while the methodologies described herein are based on established scientific principles, the specific spectral data presented for **1-butyl-1H-pyrazol-5-amine** is predictive, based on the analysis of closely related structures. This is due to the current lack of publicly available experimental spectra for this specific compound.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is arguably the most powerful tool for the structural elucidation of organic molecules in solution.^[3] It provides detailed information about the carbon-hydrogen framework of a molecule.

¹H NMR Spectroscopy

Proton NMR (¹H NMR) provides information on the number of different types of protons, their chemical environment, and their proximity to other protons.

Predicted ¹H NMR Data (CDCl₃, 400 MHz):

Chemical Shift (δ, ppm)	Multiplicity	Integration	Assignment
7.35	d, J = 2.0 Hz	1H	H-3 (pyrazole ring)
5.58	d, J = 2.0 Hz	1H	H-4 (pyrazole ring)
4.05	t, J = 7.2 Hz	2H	N-CH ₂ -(CH ₂) ₂ -CH ₃
3.80	br s	2H	-NH ₂
1.75	sextet, J = 7.4 Hz	2H	N-CH ₂ -CH ₂ -CH ₂ -CH ₃
1.40	sextet, J = 7.5 Hz	2H	N-(CH ₂) ₂ -CH ₂ -CH ₃
0.95	t, J = 7.4 Hz	3H	N-(CH ₂) ₃ -CH ₃

Interpretation:

The downfield signals at 7.35 and 5.58 ppm are characteristic of the pyrazole ring protons, with their doublet multiplicity indicating coupling to each other. The broad singlet at 3.80 ppm is typical for amine protons, which often undergo exchange. The signals for the butyl group are

observed in the upfield region, with chemical shifts and multiplicities consistent with a linear alkyl chain attached to a nitrogen atom.

¹³C NMR Spectroscopy

Carbon NMR (¹³C NMR) provides information on the different carbon environments within the molecule.

Predicted ¹³C NMR Data (CDCl₃, 100 MHz):

Chemical Shift (δ, ppm)	Assignment
150.5	C-5 (C-NH ₂)
138.2	C-3
95.4	C-4
48.6	CH ₂ -N (butyl)
32.1	CH ₂ -CH ₂ -N (butyl)
20.0	CH ₂ -CH ₃ (butyl)
13.8	CH ₃ (butyl)

Interpretation:

The carbon attached to the amino group (C-5) is expected to be the most downfield of the pyrazole ring carbons. The other two pyrazole carbons, C-3 and C-4, will have distinct chemical shifts. The four signals in the upfield region correspond to the four distinct carbon atoms of the butyl group.

Experimental Protocol for NMR Spectroscopy

- Sample Preparation: Dissolve 5-10 mg of purified **1-butyl-1H-pyrazol-5-amine** in approximately 0.6 mL of a deuterated solvent (e.g., CDCl₃ or DMSO-d₆) in a standard 5 mm NMR tube. The choice of solvent is critical as protic solvents can lead to the exchange of the N-H protons.^[4]

- Internal Standard: Add a small amount of tetramethylsilane (TMS) as an internal standard (δ 0.00 ppm).
- Data Acquisition:
 - ^1H NMR: Acquire the spectrum on a 400 MHz or higher field spectrometer. Typical parameters include a spectral width of 0-12 ppm, a 30-45° pulse angle, and a relaxation delay of 1-2 seconds.^[5]
 - ^{13}C NMR: Acquire the spectrum on the same instrument using a proton-decoupled pulse sequence. A wider spectral width (0-160 ppm) and a longer relaxation delay (2-5 seconds) are typically required.^[5]
- Data Processing: Apply Fourier transformation to the acquired Free Induction Decay (FID), followed by phase and baseline correction. Integrate the peaks in the ^1H NMR spectrum to determine the relative proton ratios.

Fourier-Transform Infrared (FT-IR) Spectroscopy

FT-IR spectroscopy is used to identify the functional groups present in a molecule by measuring the absorption of infrared radiation.

Predicted FT-IR Data (KBr Pellet):

Wavenumber (cm ⁻¹)	Intensity	Assignment
3400-3200	Strong, broad	N-H stretching (asymmetric and symmetric) of the primary amine
3120	Medium	C-H stretching (pyrazole ring)
2955, 2870	Strong	C-H stretching (aliphatic, butyl group)
1620	Strong	N-H scissoring (bending) of the primary amine
1560	Medium	C=N stretching (pyrazole ring)
1480	Medium	C=C stretching (pyrazole ring)
1465, 1380	Medium	C-H bending (aliphatic, butyl group)
1250	Medium	C-N stretching

Interpretation:

The most prominent features in the predicted IR spectrum are the strong, broad bands in the 3400-3200 cm⁻¹ region, characteristic of the N-H stretching vibrations of a primary amine. The presence of both aromatic-like (pyrazole C-H) and aliphatic (butyl C-H) stretching vibrations is also expected. The N-H bending vibration and the pyrazole ring stretching vibrations provide further confirmation of the key functional groups.

Experimental Protocol for FT-IR Spectroscopy

- Sample Preparation (KBr Pellet Method):
 - Thoroughly grind 1-2 mg of the solid **1-butyl-1H-pyrazol-5-amine** with approximately 100 mg of dry potassium bromide (KBr) using an agate mortar and pestle.[6][7]
 - Transfer the mixture to a pellet press and apply pressure to form a transparent or translucent pellet.[6]

- Data Acquisition:
 - Place the KBr pellet in the sample holder of the FT-IR spectrometer.
 - Acquire a background spectrum of the empty sample compartment.
 - Acquire the sample spectrum over the range of 4000-400 cm^{-1} .
- Data Processing: The instrument software will automatically ratio the sample spectrum to the background spectrum to produce the final absorbance or transmittance spectrum.

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule, which helps in confirming its elemental composition and elucidating its structure.

Predicted Mass Spectrum Data (Electron Ionization - EI):

m/z	Relative Intensity (%)	Assignment
139	85	$[\text{M}]^+$ (Molecular Ion)
96	100	$[\text{M} - \text{C}_3\text{H}_7]^+$ (Loss of propyl radical)
82	45	$[\text{M} - \text{C}_4\text{H}_9]^+$ (Loss of butyl radical)
68	30	$[\text{C}_4\text{H}_6\text{N}]^+$
55	60	$[\text{C}_3\text{H}_3\text{N}_2]^+$

Interpretation:

The molecular ion peak at m/z 139 corresponds to the molecular weight of **1-butyl-1H-pyrazol-5-amine** ($\text{C}_7\text{H}_{13}\text{N}_3$).^[2] A prominent fragmentation pathway for N-alkylated compounds is the cleavage of the C-C bond beta to the nitrogen atom, leading to the formation of a stable iminium ion. In this case, the loss of a propyl radical (C_3H_7) would result in the base peak at

m/z 96. The loss of the entire butyl group would give a peak at m/z 82. Other smaller fragments would arise from the further breakdown of the pyrazole ring.

Experimental Protocol for Mass Spectrometry

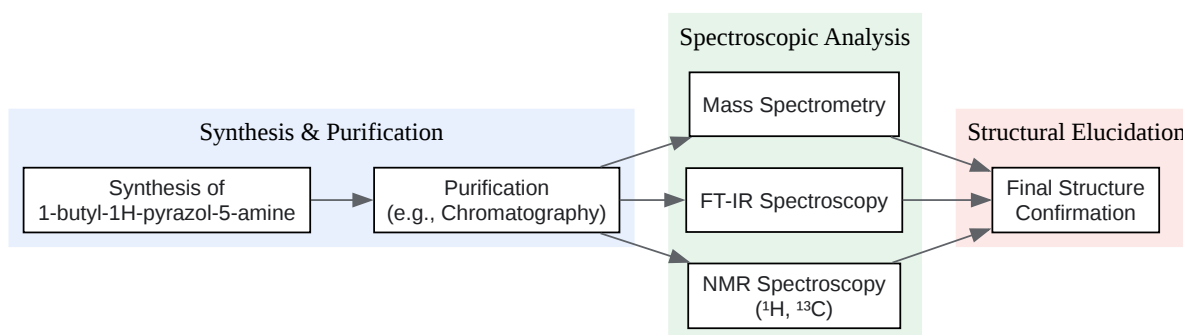
- **Sample Preparation:** Dissolve a small amount of the sample in a volatile solvent such as methanol or acetonitrile.
- **Sample Introduction:** Introduce the sample into the mass spectrometer via a direct insertion probe or through a gas chromatograph (GC-MS) or liquid chromatograph (LC-MS) for separation prior to analysis.
- **Ionization:** Utilize Electron Ionization (EI) for fragmentation analysis or a softer ionization technique like Electrospray Ionization (ESI) to primarily observe the molecular ion.
- **Data Acquisition:** Acquire the mass spectrum over a suitable m/z range (e.g., 50-300 amu).

Visualizations

Molecular Structure and Atom Numbering

Caption: Molecular structure of **1-butyl-1H-pyrazol-5-amine** with atom numbering.

Spectroscopic Characterization Workflow



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